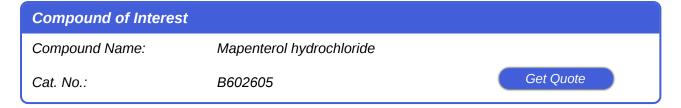


Application Notes and Protocols for In Vivo Dissolution of Mapenterol Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mapenterol hydrochloride is a β 2-adrenergic receptor agonist.[1] Its primary mechanism of action involves the stimulation of β 2-adrenergic receptors, leading to smooth muscle relaxation, which is a therapeutic target for respiratory conditions like asthma and chronic obstructive pulmonary disease (COPD).[2][3][4] For researchers investigating the in vivo efficacy and pharmacokinetics of **Mapenterol hydrochloride**, establishing a safe and effective dissolution and administration protocol is a critical first step.

These application notes provide a comprehensive guide to dissolving **Mapenterol hydrochloride** for in vivo studies, addressing its known solubility challenges and offering systematic protocols for formulation development.

Physicochemical Properties of Mapenterol Hydrochloride

A thorough understanding of the physicochemical properties of a compound is essential for developing a suitable formulation. The known properties of **Mapenterol hydrochloride** are summarized in the table below.

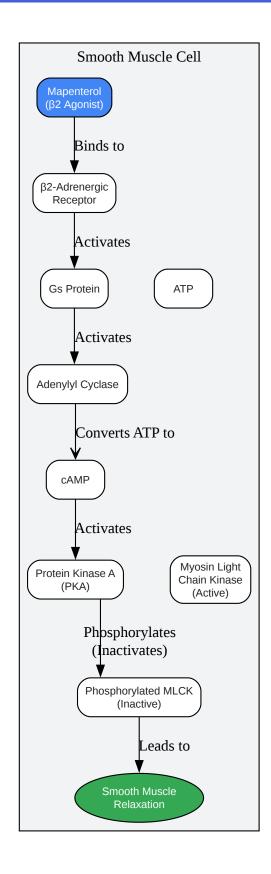


Property	Value	Reference
Chemical Formula	C14H20ClF3N2O • HCl	[1]
Molecular Weight	361.2 g/mol	[1]
Appearance	White to off-white solid	[5]
Melting Point	176-178°C (with decomposition)	[6]
Solubility	- Water: Slightly soluble. One source indicates 25 mg/mL (69.21 mM) is achievable with sonication.[1][5] - DMSO: Slightly soluble[1] - Methanol: Sparingly soluble[1]	
Storage (Solution)	-20°C for 1 month; -80°C for up to 6 months (sealed, away from moisture)	[2][5]

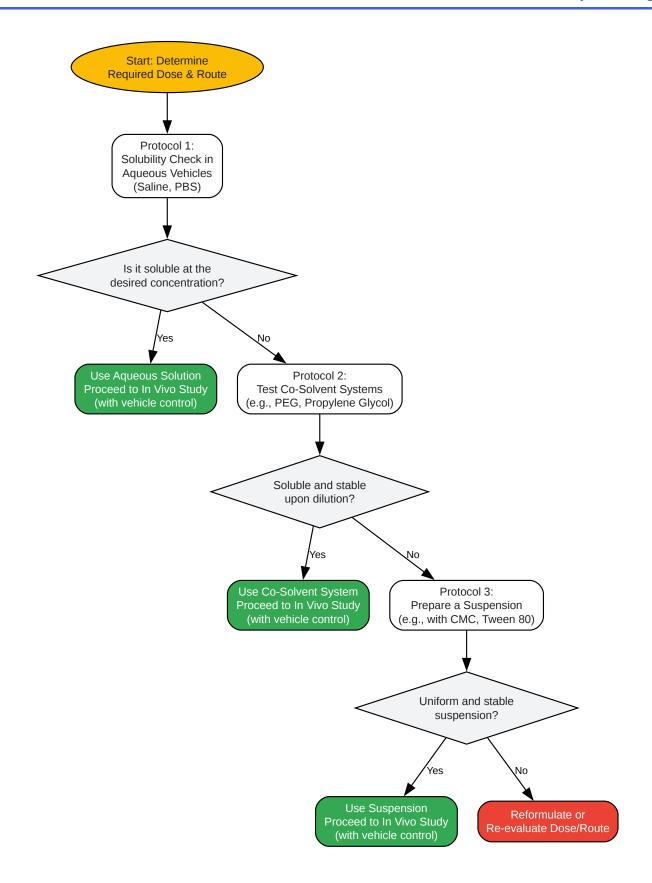
Signaling Pathway of β2-Adrenergic Receptor Agonists

Mapenterol, as a β 2-adrenergic agonist, activates a well-characterized signaling cascade. The diagram below illustrates this pathway, which ultimately leads to smooth muscle relaxation.









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